

Application Notes and Protocols for Antibody Immobilization using Glycidyl-Functionalized Beads

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Compound of Interest

Compound Name: Glycidyl

Cat. No.: B15978774

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Audience: Researchers, scientists, and drug development professionals.

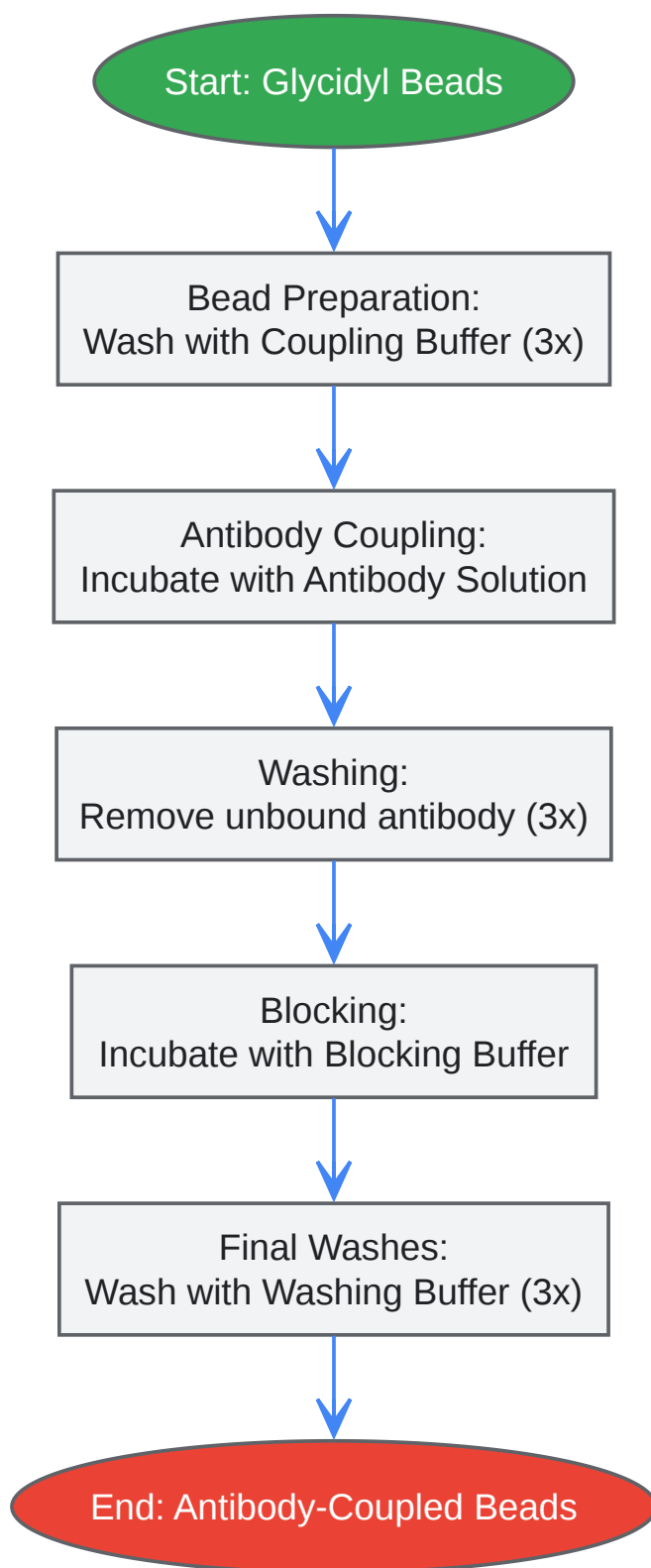
Introduction

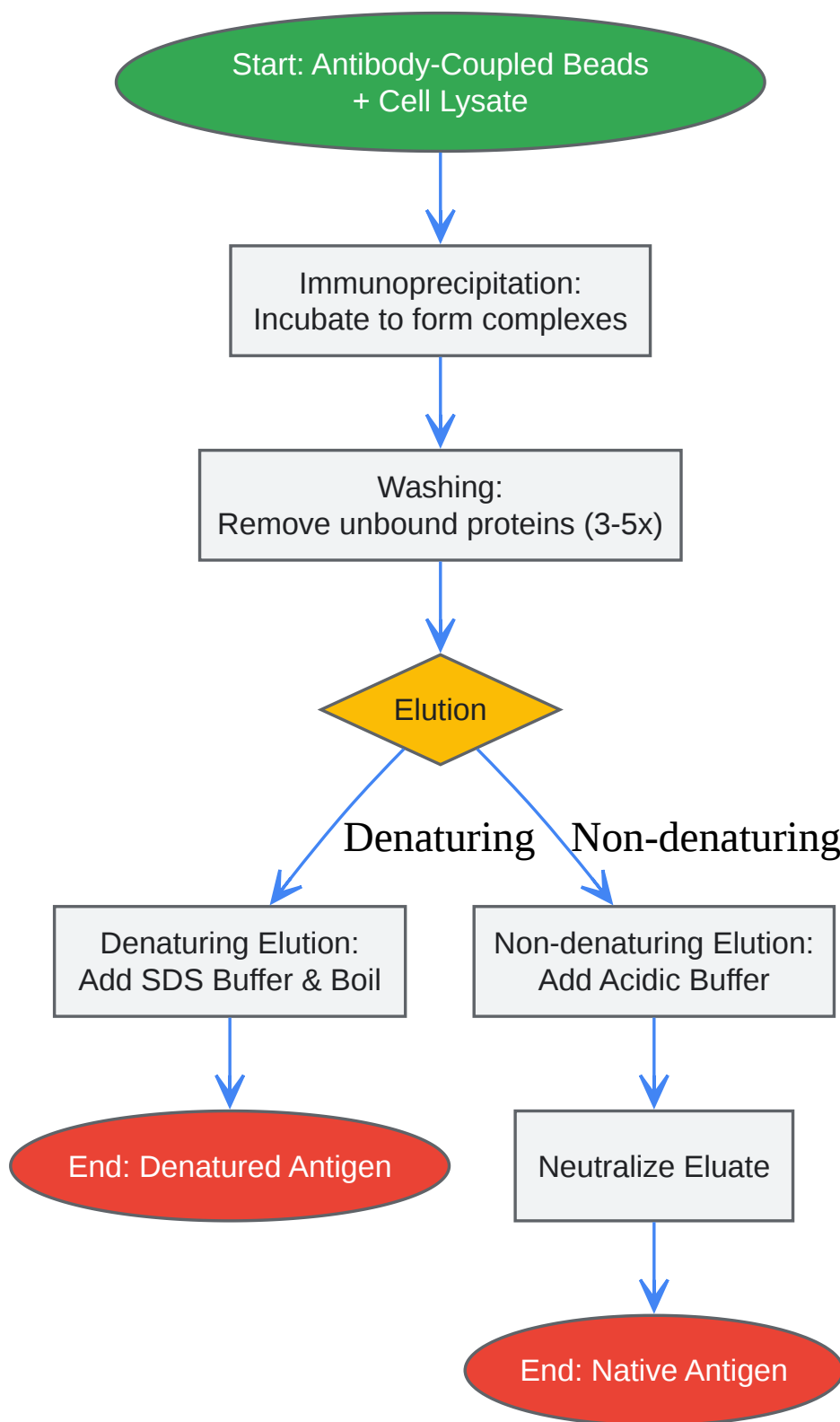
Glycidyl-functionalized beads, also known as epoxy-activated beads, are a versatile and widely used solid support for the covalent immobilization of antibodies and other ligands. The reactive epoxy groups on the bead surface readily form stable covalent bonds with nucleophilic groups such as primary amines (-NH₂), thiols (-SH), and hydroxyls (-OH) found on proteins, particularly on the lysine residues of antibodies. This covalent linkage results in a stable and durable immunomatrix, minimizing antibody leaching and ensuring high reproducibility in applications such as immunoprecipitation (IP), co-immunoprecipitation (Co-IP), immunoassays, and cell sorting.

The hydrophilic nature of the bead surface helps to reduce non-specific protein adsorption, leading to lower background signals and improved assay sensitivity. This application note provides detailed protocols for the covalent coupling of antibodies to **glycidyl**-functionalized beads, methods for quantifying antibody immobilization, and procedures for antigen elution.

Principle of Antibody Immobilization

The immobilization process is based on the nucleophilic attack of functional groups on the antibody (primarily the ϵ -amino group of lysine residues) on the oxirane ring of the **glycidyl** group on the bead surface. This reaction forms a stable ether or secondary amine linkage, covalently attaching the antibody to the bead. The reaction is typically carried out at a slightly alkaline pH to facilitate the deprotonation of the amino groups, enhancing their nucleophilicity.





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